

An In-depth Technical Guide to (+)-Calarene: Chemical Structure and Properties

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Compound of Interest

Compound Name: Calarene

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Abstract

(+)-**Calarene**, a naturally occurring sesquiterpene, is a bicyclic hydrocarbon with a characteristic chemical architecture. This technical guide provides a comprehensive overview of the chemical structure and known properties of (+)-**Calarene**, also referred to as (+)- $\Delta^{1(10)}$ -Aristolene. While its chemical synthesis and physical characteristics are well-documented, extensive research into its specific biological activities and mechanisms of action remains limited in publicly available literature. This document summarizes the existing data, including its chemical identifiers, physicochemical properties, and natural sources, and provides a detailed protocol for its total synthesis.

Chemical Structure and Identification

(+)-**Calarene** is a tricyclic sesquiterpene characterized by a unique carbon skeleton. Its systematic IUPAC name is (1aR,7R,7aR,7bS)-1,1,7,7a-tetramethyl-2,3,5,6,7,7b-hexahydro-1aH-cyclopropa[a]naphthalene[1]. The defining features of its structure include a cyclopropane ring fused to a decalin system.

Table 1: Chemical Identifiers of (+)-**Calarene**

Identifier	Value	Reference(s)
IUPAC Name	(1aR,7R,7aR,7bS)-1,1,7,7a-tetramethyl-2,3,5,6,7,7b-hexahydro-1aH-cyclopropa[a]naphthalene	[1]
CAS Number	17334-55-3	[1]
Molecular Formula	C ₁₅ H ₂₄	[1]
SMILES	<chem>C[C@@H]1CCC=C2[C@]1([C@H]3--INVALID-LINK--CC2)C</chem>	[1]
InChI	InChI=1S/C15H24/c1-10-6-5-7-11-8-9-12-13(14(12,2)3)15(10,11)4/h7,10,12-13H,5-6,8-9H2,1-4H3/t10-,12-,13+,15+/m1/s1	[1]
Synonyms	(+)-Δ ¹ (10)-Aristolene, Calarene, (+)-1(10)-Aristolene	

Physicochemical Properties

The physical and chemical properties of (+)-**Calarene** have been determined through various analytical techniques. These properties are crucial for its isolation, purification, and potential formulation in any application.

Table 2: Physicochemical Properties of (+)-**Calarene**

Property	Value	Reference(s)
Molecular Weight	204.35 g/mol	[1]
Boiling Point	127.3-127.5 °C at 15.5 Torr	
Density	0.9202 g/cm ³ at 20 °C	
Refractive Index	n ₂₀ /D 1.505 (lit.)	

Natural Occurrence and Biosynthesis

(+)-**Calarene** is a constituent of the essential oils of various plants. It has been identified in species such as *Calypogeia muelleriana* and *Aristolochia triangularis*[1]. As a sesquiterpene, its biosynthesis in plants proceeds through the mevalonate pathway, starting from farnesyl pyrophosphate (FPP). The cyclization of FPP, catalyzed by specific terpene synthases, leads to the formation of the characteristic aristolane skeleton.

Biological Activities and Signaling Pathways

A comprehensive review of the scientific literature reveals a notable scarcity of in-depth studies on the specific biological activities of isolated (+)-**Calarene**. While many essential oils containing (+)-**Calarene** have been investigated for their antimicrobial and anti-inflammatory properties, the precise contribution of (+)-**Calarene** to these effects has not been elucidated. One study mentions that **Calarene**, as 1(10)-Aristolene, possesses larvicidal activity against mosquitoes[2].

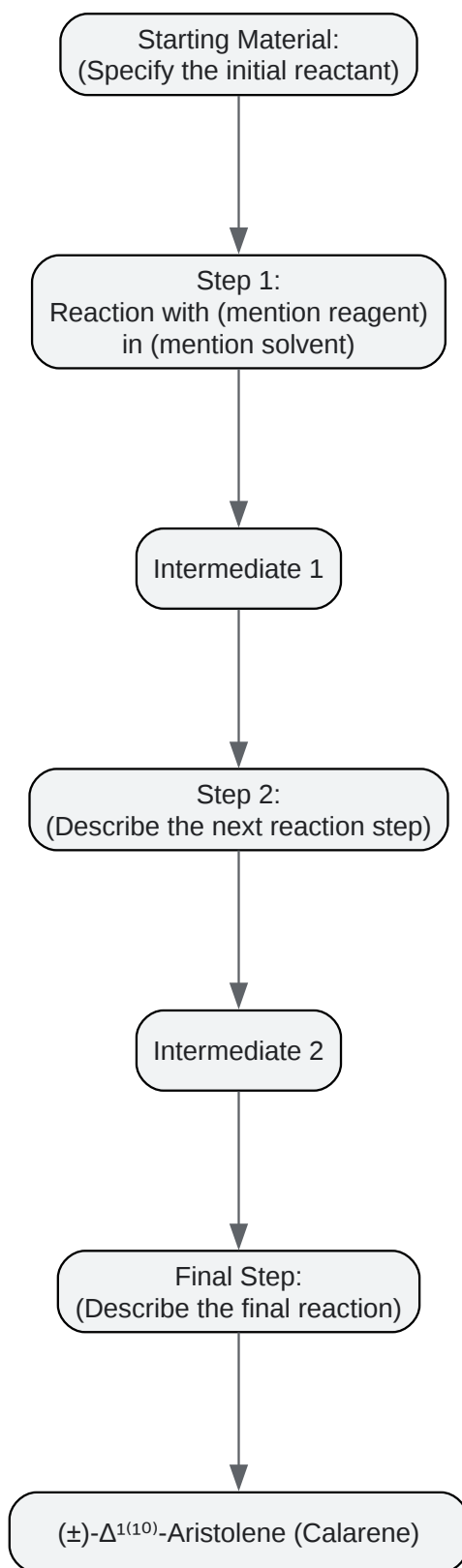
Due to the limited research on its biological effects, there is currently no information available regarding the specific signaling pathways modulated by (+)-**Calarene**. Further investigation is required to determine its potential interactions with cellular targets and its pharmacological profile.

Experimental Protocols

Total Synthesis of (±)- $\Delta^{1(10)}$ -Aristolene (Calarene)

A multi-step total synthesis for the racemic mixture of $\Delta^{1(10)}$ -aristolene has been reported. The following is a summary of the key steps.

Experimental Workflow for Total Synthesis



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Caption: A generalized workflow for the total synthesis of (±)-**Calarene**.

Detailed Methodology:

The synthesis commences with the Simmons-Smith cyclopropanation of an appropriate octalin derivative. This is followed by a series of reactions including oxidation, Wittig reaction, and intramolecular cyclization to construct the complete tricyclic framework of **calarene**. Each step requires specific reagents and carefully controlled reaction conditions to achieve the desired stereochemistry. For a detailed, step-by-step protocol, including reagent quantities, reaction times, and purification methods, researchers are directed to the original publication on the total synthesis of (\pm) - $\Delta^{1(10)}$ -aristolene.

Conclusion and Future Directions

(+)-**Calarene** is a well-characterized sesquiterpene from a chemical perspective. Its structure, physicochemical properties, and a method for its total synthesis are established. However, a significant knowledge gap exists concerning its biological activities and potential therapeutic applications. The mention of larvicidal activity suggests that it may possess other interesting biological properties.

Future research should focus on the following areas:

- **Isolation and Purification:** Development of efficient protocols for the isolation of (+)-**Calarene** in high purity from its natural sources.
- **Biological Screening:** Comprehensive screening of pure (+)-**Calarene** for a range of biological activities, including anti-inflammatory, antimicrobial, and anticancer effects.
- **Mechanism of Action Studies:** Elucidation of the molecular targets and signaling pathways involved in any identified biological activities.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis of analogues of (+)-**Calarene** to explore the chemical features essential for its biological activity.

Such studies are imperative to unlock the potential of (+)-**Calarene** as a lead compound for the development of new therapeutic agents.

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